

An In-Depth Technical Guide to Apt-STAT3 Peptide Sequence and Modifications

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Compound of Interest

Compound Name: *Apt stat3*
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This guide provides a comprehensive overview of peptide aptamers targeting the Signal Transducer and Activator of Transcription 3 (STAT3), with a focus on their sequences, modifications, and mechanisms of action. It is intended for researchers, scientists, and drug development professionals working in oncology and related fields.

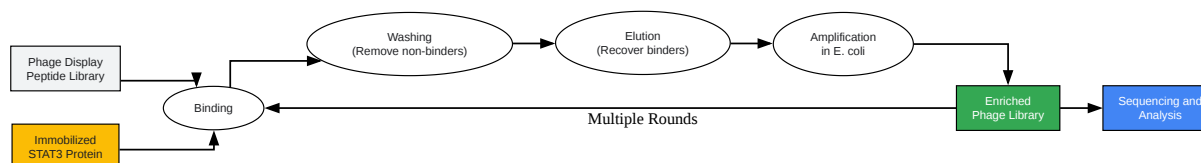
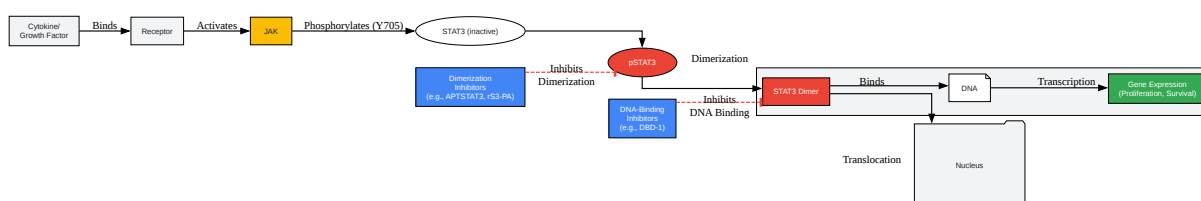
Introduction to STAT3 and Peptide Aptamers

Signal Transducer and Activator of Transcription 3 (STAT3) is a key signaling protein that plays a crucial role in cell growth, proliferation, and survival.^[1] In many forms of cancer, STAT3 is constitutively activated, leading to uncontrolled cell growth and tumor progression.^[1] This makes STAT3 an attractive target for cancer therapy.

Peptide aptamers are short peptide sequences that can be designed to bind to specific protein targets with high affinity and specificity.^[1] They offer a promising therapeutic approach for inhibiting the function of proteins like STAT3.^[1] This guide will focus on two main classes of STAT3-targeting peptide aptamers: those that inhibit STAT3 dimerization and those that block its binding to DNA.

STAT3 Signaling Pathway

The activation of STAT3 is a tightly regulated process that is initiated by the binding of cytokines and growth factors to their receptors on the cell surface. This triggers a cascade of events leading to the phosphorylation, dimerization, and nuclear translocation of STAT3, where it acts as a transcription factor to regulate the expression of target genes involved in cell survival and proliferation.



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References

- [1. researchgate.net \[researchgate.net\]](#)
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